

# An In-depth Technical Guide to Disperse Red 354: Chemical Structure and Properties

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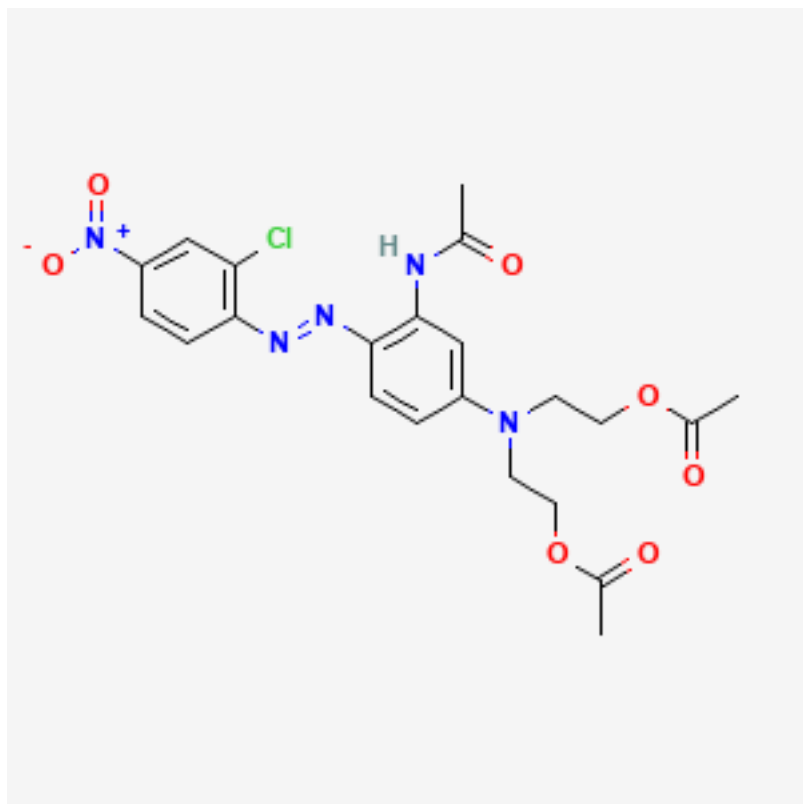
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## Introduction

**Disperse Red 354**, identified by the Colour Index name C.I. **Disperse Red 354** and CAS number 1533-78-4, is a monoazo disperse dye.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis, and analytical characterization. The information is intended for researchers, scientists, and professionals in drug development and related fields who require a detailed understanding of this compound.

## Chemical Structure and Identification

**Disperse Red 354** is characterized by a chemical structure featuring a substituted azobenzene core. Its systematic IUPAC name is 2-[3-acetamido-N-(2-acetyloxyethyl)-4-[(2-chloro-4-nitrophenyl)diazenyl]anilino]ethyl acetate.<sup>[1]</sup>



**Figure 1.** Chemical Structure of **Disperse Red 354**. Source: PubChem[1]

Table 1: Chemical Identification of **Disperse Red 354**

Identifier	Value	Reference(s)
IUPAC Name	2-[3-acetamido-N-(2-acetyloxyethyl)-4-[(2-chloro-4-nitrophenyl)diazenyl]anilino]ethyl acetate	[1]
CAS Number	1533-78-4	[1]
C.I. Name	Disperse Red 354, 11338:1	[2]
Molecular Formula	C <sub>22</sub> H <sub>24</sub> ClN <sub>5</sub> O <sub>7</sub>	[1][2]
Molecular Weight	505.91 g/mol	[1][2]
Canonical SMILES	<chem>CC(=O)NC1=C(C=CC(=C1)N(CCOC(=O)C)CCOC(=O)C)N=NC2=C(C=C(C=C2))--INVALID-LINK--[O-])Cl</chem>	[1]
InChI Key	ORDDDDNUMJXPGOC-UHFFFAOYSA-N	[1]

## Physicochemical Properties

**Disperse Red 354** is a dark red powder.[2] As a disperse dye, it exhibits low solubility in water but is soluble in some organic solvents.[3] A summary of its key physicochemical properties is presented in Table 2.

Table 2: Physicochemical Properties of **Disperse Red 354**

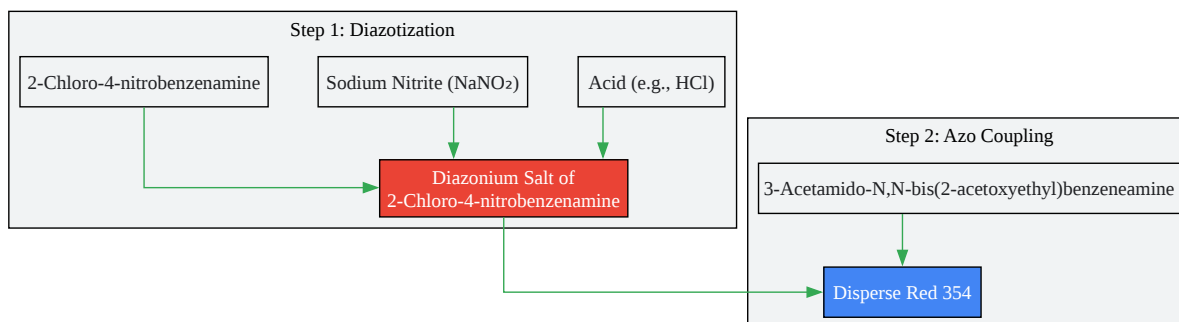
Property	Value	Reference(s)
Physical State	Dark red powder	[2]
Melting Point	No experimental data found.	
Boiling Point	No experimental data found.	
Solubility	Water: Low/Insoluble Ethanol: Soluble Acetone: Soluble	[3][4]
UV-Vis $\lambda_{\text{max}}$	462 nm (in aqueous solution)	[2]
XLogP3-AA	3.2	[1]

## Experimental Protocols

### Synthesis of Disperse Red 354

The synthesis of **Disperse Red 354** is a two-step process involving diazotization followed by an azo coupling reaction.[2][5]

#### Logical Workflow for the Synthesis of Disperse Red 354



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Caption: Synthesis workflow for **Disperse Red 354**.

#### Step 1: Diazotization of 2-Chloro-4-nitrobenzenamine

- Materials: 2-Chloro-4-nitrobenzenamine, sodium nitrite ( $\text{NaNO}_2$ ), concentrated hydrochloric acid (HCl), ice.
- Procedure:
  - Suspend 2-Chloro-4-nitrobenzenamine in a mixture of concentrated hydrochloric acid and water.
  - Cool the suspension to 0-5 °C in an ice bath with constant stirring.
  - Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise to the suspension. Maintain the temperature between 0-5 °C throughout the addition.
  - Continue stirring for an additional 30-60 minutes after the addition is complete to ensure full formation of the diazonium salt. The resulting solution should be kept cold for the subsequent coupling reaction.

#### Step 2: Azo Coupling with 3-Acetamido-N,N-bis(2-acetoxyethyl)benzeneamine

- Materials: Diazonium salt solution from Step 1, 3-Acetamido-N,N-bis(2-acetoxyethyl)benzeneamine, a suitable solvent (e.g., acetic acid or an alcohol/water mixture), sodium acetate (optional).
- Procedure:
  - Dissolve 3-Acetamido-N,N-bis(2-acetoxyethyl)benzeneamine in the chosen solvent.
  - Cool the solution of the coupling component to 0-5 °C.
  - Slowly add the cold diazonium salt solution from Step 1 to the solution of the coupling component with vigorous stirring.
  - The pH of the reaction mixture can be adjusted to a weakly acidic range (pH 4-5) by the addition of a buffer like sodium acetate to facilitate the coupling reaction.[\[2\]](#)

- The coupling reaction is typically exothermic, and the temperature should be maintained below 10 °C.
- After the addition is complete, continue stirring for several hours until the reaction is complete, which can be monitored by thin-layer chromatography (TLC).
- The precipitated **Disperse Red 354** dye is then collected by filtration.

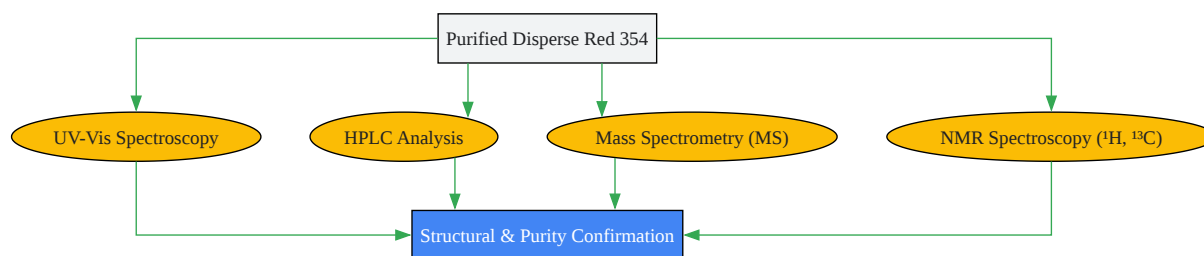
## Purification

The crude **Disperse Red 354** can be purified by recrystallization.

- Protocol:
  - Dissolve the crude dye in a minimum amount of a suitable hot solvent, such as ethanol or acetone.<sup>[6]</sup>
  - Hot filter the solution to remove any insoluble impurities.
  - Allow the filtrate to cool slowly to room temperature, and then in an ice bath to induce crystallization.
  - Collect the purified crystals by filtration.
  - Wash the crystals with a small amount of cold solvent to remove any remaining soluble impurities.
  - Dry the purified crystals under vacuum.

## Analytical Characterization

Workflow for Analytical Characterization of **Disperse Red 354**



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Caption: Analytical workflow for **Disperse Red 354**.

#### High-Performance Liquid Chromatography (HPLC)

- Objective: To assess the purity of **Disperse Red 354** and quantify its presence.
- Typical Conditions (based on general methods for disperse dyes):[\[3\]](#)[\[7\]](#)
  - Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5  $\mu$ m).
  - Mobile Phase: A gradient of acetonitrile and water (with a possible modifier like formic acid or ammonium acetate).
  - Detection: UV-Vis detector set at the  $\lambda_{\text{max}}$  of **Disperse Red 354** (462 nm).[\[2\]](#)
  - Flow Rate: 1.0 mL/min.
  - Injection Volume: 10-20  $\mu$ L.
  - Sample Preparation: Dissolve a known concentration of the purified dye in a suitable solvent (e.g., acetonitrile or methanol).

#### UV-Visible Spectroscopy

- Objective: To determine the maximum absorption wavelength ( $\lambda_{\text{max}}$ ) and confirm the chromophoric system.
- Procedure:
  - Prepare a dilute solution of **Disperse Red 354** in a suitable solvent (e.g., ethanol or acetone).
  - Record the absorption spectrum over a range of wavelengths (e.g., 300-700 nm) using a UV-Vis spectrophotometer.
  - The  $\lambda_{\text{max}}$  for **Disperse Red 354** in an aqueous solution has been reported as 462 nm.[\[2\]](#)

#### Mass Spectrometry (MS)

- Objective: To confirm the molecular weight and elucidate the fragmentation pattern for structural confirmation.
- Technique: Electrospray ionization (ESI) is a common technique for the analysis of disperse dyes.[\[8\]](#)
- Expected Result: The positive ion mode should show a prominent peak corresponding to the protonated molecule  $[M+H]^+$  at  $m/z$  506.9.

#### Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To provide detailed structural information by analyzing the chemical environment of the hydrogen ( $^1\text{H}$  NMR) and carbon ( $^{13}\text{C}$  NMR) atoms.
- Procedure:
  - Dissolve the purified **Disperse Red 354** in a suitable deuterated solvent (e.g., DMSO- $d_6$  or  $\text{CDCl}_3$ ).
  - Acquire  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra.
  - Expected  $^1\text{H}$  NMR signals: Aromatic protons in the substituted phenyl rings, protons of the ethyl acetate and acetamido groups.



- Expected  $^{13}\text{C}$  NMR signals: Carbons of the aromatic rings, carbonyl carbons of the ester and amide groups, and aliphatic carbons of the ethyl groups.

## Applications

**Disperse Red 354** is primarily used for dyeing synthetic fibers, particularly polyester and its blends, via high-temperature and high-pressure dyeing methods.[2] It can also be used for dyeing triacetate and diacetate fibers and for direct printing on polyester fabrics.[2]

## Safety and Handling

While specific GHS hazard criteria have not been met in a majority of reports, as with all chemical compounds, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling **Disperse Red 354**. Work should be conducted in a well-ventilated area or a fume hood.

## Conclusion

This technical guide has provided a detailed overview of the chemical structure, properties, synthesis, and analysis of **Disperse Red 354**. The provided experimental protocols offer a foundation for the laboratory preparation and characterization of this important disperse dye. While some experimental data, such as a precise melting point, remain to be published, the information compiled here serves as a valuable resource for researchers and scientists working with this compound.

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